

Application Notes and Protocols: 7-Bromohept-1-yne as a Bifunctional Linker

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Compound of Interest

Compound Name: 7-Bromohept-1-yne

Cat. No.: B2833557

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **7-bromohept-1-yne** as a versatile bifunctional linker in chemical synthesis, with a focus on its application in the development of Proteolysis Targeting Chimeras (PROTACs). Detailed protocols and characterization data are provided to facilitate its use in research and drug discovery.

Introduction

7-Bromohept-1-yne is a valuable chemical building block featuring two distinct reactive functional groups: a terminal alkyne and a primary alkyl bromide. This bifunctionality allows for sequential or orthogonal chemical modifications, making it an ideal linker for connecting different molecular entities. The alkyne group can readily participate in copper-catalyzed azide-alkyne cycloaddition (CuAAC) or "click chemistry," as well as Sonogashira coupling reactions. The bromo group serves as a reactive site for nucleophilic substitution reactions. These properties have led to its use in various fields, including medicinal chemistry, materials science, and bioconjugation.^{[1][2]}

A significant application of **7-bromohept-1-yne** is in the synthesis of PROTACs.^{[1][3][4]} PROTACs are heterobifunctional molecules that simultaneously bind to a target protein and an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein. The linker component of a PROTAC is crucial as it dictates the distance and relative orientation between the target protein and the E3 ligase, which in turn affects the efficiency of protein degradation.

Physicochemical Properties

A summary of the key physicochemical properties of **7-bromohept-1-yne** is presented in Table 1.

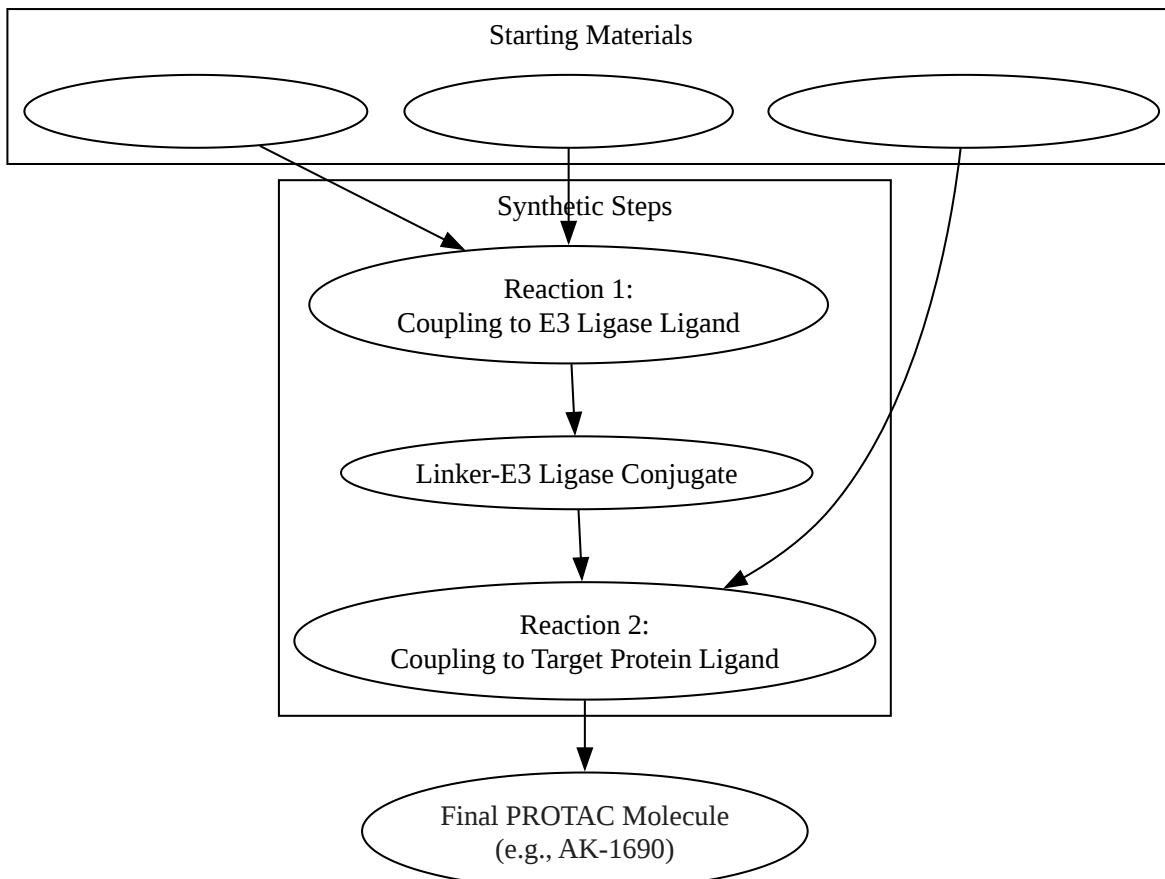
Property	Value	Reference
Molecular Formula	C ₇ H ₁₁ Br	[3][5]
Molecular Weight	175.07 g/mol	[3][6]
Appearance	Pale yellow to light yellow oil	[3]
Boiling Point	92 °C at 20 Torr	[3]
Density	1.241 g/cm ³ (predicted)	[3]
Solubility	Chloroform (sparingly), Methanol (sparingly)	[3]
Storage	2-8°C, sealed, dry	[3][6][7]

Applications in Synthesis

The dual reactivity of **7-bromohept-1-yne** makes it a versatile tool for synthetic chemists. The alkyne can be functionalized through various coupling reactions, while the bromide allows for the introduction of diverse functionalities via nucleophilic displacement.

PROTAC Synthesis

7-Bromohept-1-yne is a key component in the synthesis of PROTACs, such as the STAT6 degrader AK-1690.[3][4][8] In this context, the alkyne moiety is typically used to connect to one of the binding ligands (e.g., for the target protein or the E3 ligase) via a click chemistry reaction, while the alkyl bromide is used to attach the other ligand.



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Caption: General workflow for PROTAC synthesis using **7-bromohept-1-yne**.

Experimental Protocols

Protocol for Synthesis of an Azide-Functionalized Linker from **7-Bromohept-1-yne**

This protocol describes the conversion of the bromide in **7-bromohept-1-yne** to an azide, a common step in preparing linkers for click chemistry.

Materials:

- **7-Bromohept-1-yne**
- Sodium azide (NaN_3)
- Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- Dissolve **7-bromohept-1-yne** (1.0 eq) in DMF.
- Add sodium azide (1.5 eq) to the solution.
- Stir the reaction mixture at room temperature for 12-24 hours, monitoring the reaction by TLC or LC-MS.
- Upon completion, dilute the reaction mixture with water and extract with dichloromethane (3x).
- Wash the combined organic layers with saturated aqueous NaHCO_3 solution and brine.
- Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure to yield the crude 7-azidohept-1-yne.
- Purify the product by flash column chromatography if necessary.

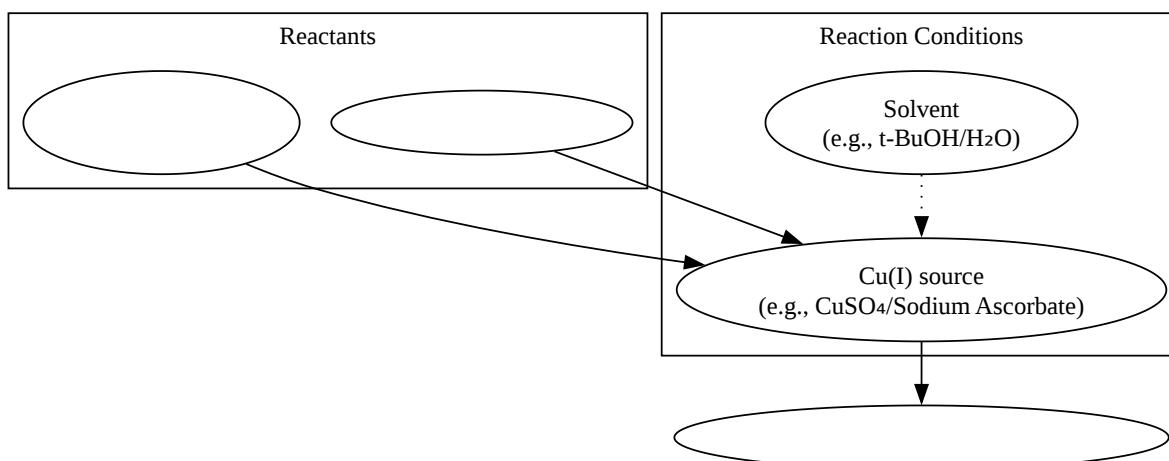
Expected Yield: 90-98%

Characterization Data (Exemplary):

- ^1H NMR (CDCl_3 , 400 MHz): δ 3.27 (t, J = 6.9 Hz, 2H), 2.20 (td, J = 7.1, 2.7 Hz, 2H), 1.95 (t, J = 2.7 Hz, 1H), 1.68 – 1.55 (m, 4H), 1.53 – 1.42 (m, 2H).
- ^{13}C NMR (CDCl_3 , 101 MHz): δ 84.1, 68.3, 51.4, 28.7, 28.2, 26.3, 18.3.

Protocol for Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This protocol outlines a general procedure for the "click" reaction between an azide-functionalized molecule and **7-bromohept-1-yne**.



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Caption: Workflow for a typical Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) reaction.

Materials:

- Azide-containing molecule (e.g., an E3 ligase ligand with an azide handle)
- **7-Bromohept-1-yne**

- Copper(II) sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$)
- Sodium ascorbate
- tert-Butanol (t-BuOH)
- Water

Procedure:

- Dissolve the azide-containing molecule (1.0 eq) and **7-bromohept-1-yne** (1.1 eq) in a mixture of t-BuOH and water (e.g., 1:1 v/v).
- In a separate vial, prepare a fresh solution of sodium ascorbate (0.3 eq) in water.
- In another vial, prepare a solution of $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ (0.1 eq) in water.
- Add the sodium ascorbate solution to the reaction mixture, followed by the $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ solution.
- Stir the reaction vigorously at room temperature for 4-12 hours. Monitor the reaction progress by TLC or LC-MS.
- Upon completion, dilute the reaction with water and extract with an appropriate organic solvent (e.g., ethyl acetate or DCM).
- Wash the combined organic layers with water and brine.
- Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.
- Purify the resulting triazole product by flash column chromatography.

Quantitative Data Summary (Typical Ranges):

Parameter	Value
Reactant Ratio (Azide:Alkyne)	1 : 1.1-1.5
Copper Catalyst Loading	1-10 mol%
Reducing Agent (e.g., Sodium Ascorbate) Loading	10-50 mol%
Reaction Temperature	Room Temperature
Reaction Time	2-24 hours
Typical Yield	70-95%

Conclusion

7-Bromohept-1-yne is a highly valuable bifunctional linker for the synthesis of complex organic molecules. Its distinct reactive ends allow for controlled, sequential reactions, making it particularly well-suited for the construction of PROTACs and other molecular architectures in drug discovery and development. The provided protocols offer a starting point for researchers to utilize this versatile building block in their synthetic endeavors.

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